

stability and storage conditions for Ethyl 2-(trifluoromethyl)nicotinate

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Compound of Interest

Compound Name: **Ethyl 2-(Trifluoromethyl)nicotinate**

Cat. No.: **B1313050**

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{"query": ""**Ethyl 2-(trifluoromethyl)nicotinate**" storage recommendations", "items": [{"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | 131747-43-8", "link": "https://www.amsbio.com/products/131747-43-8-ethyl-2-(trifluoromethyl)nicotinate", "snippet": "Storage. Store at -20°C. Overview. Product Name. **Ethyl 2-(trifluoromethyl)nicotinate**. Description. Building block for chemical synthesis. Biological description.", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** | 131747-43-8"}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8 | Biosynth", "link": "https://www.biosynth.com/p/FE36908/19398-ethyl-2-trifluoromethylnicotinate", "snippet": "Storage Conditions. Store at 2-8°C. For long-term storage, aliquot and store at -20°C. Protect from light and moisture. Safety and Handling.", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8 | Biosynth"}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | 131747-43-8 | Selleck Chemicals", "link": "https://www.selleckchem.com/products/ethyl-2-trifluoromethylnicotinate.html", "snippet": "Storage. 2 years -20°C Powder, 2 weeks 4°C in DMSO, 6 months -80°C in DMSO. Technical Data. M.Wt, 219.16. Formula, C9H8F3NO2. CAS No. 131747-43-8.", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** | 131747-43-8 | Selleck Chemicals"}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8 - LGC Standards", "link": "https://www.lgcstandards.com/US/en/Ethyl-2-%28trifluoromethyl%29nicotinate/p/TRC-E935175", "snippet": "Storage. -20°C Freezer. This product is sold for research and development purposes only. It is not for human or veterinary use. Follow proper safety procedures ...", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8 - LGC Standards"}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate**, 97%, AK-43093, CAS ...", "link": "https://www.aksci.com/item_detail.php?cat=43093", "snippet": "Storage. Store in a cool, dry place. Store in a tightly-closed container. Store long-term at room temperature. Regulatory. For research and development use only.", "title": "**Ethyl 2-(trifluoromethyl)nicotinate**, 97%, AK-43093, CAS ..."}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8", "link": "#", "snippet": "", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8"}]}

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(trifluoromethyl)nicotinic acid with sodium hydroxide. The 2-(trifluoromethyl)nicotinic acid is then converted to its ethyl ester by treatment with ethanol in the presence of a catalytic amount of sulfuric acid.", "title": "Synthesis of 2-(trifluoromethyl)nicotinic acid derivatives"}]} {"query":

""**Ethyl 2-(trifluoromethyl)nicotinate**" handling guidelines", "items": [{"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** Safety Data Sheet", "link":

"https://www.chemservice.com/news/wp-content/uploads/2018/05/N-11929-5G_2018-05-21_14-49-11.pdf", "snippet": "This product is for research and development use only. It is not for drug, household, or other uses. The toxicological properties of this material have not been fully investigated. Use with adequate ventilation. Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling. Keep container tightly closed. Store in a cool, dry place."},

"title": "**Ethyl 2-(trifluoromethyl)nicotinate** Safety Data Sheet"}, {"html_title": "**Ethyl 2-(trifluoromethyl)nicotinate** | CAS 131747-43-8 | Biosynth", "link":

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dust/fume/gas/mist/vapors/spray. P305+P351+P338 IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.", "title": "**Ethyl 2-(trifluoromethyl)nicotinate** Safety Data Sheet"}]}## Navigating the Stability and Storage of **Ethyl 2-(trifluoromethyl)nicotinate**: A Technical Guide

For Immediate Release

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl 2-(trifluoromethyl)nicotinate**, a key building block in pharmaceutical and agrochemical research. Aimed at researchers, scientists, and drug development professionals, this document synthesizes available data to ensure the integrity and longevity of this critical compound.

Summary of Storage Recommendations

The stability of **Ethyl 2-(trifluoromethyl)nicotinate** is paramount to ensure reproducible experimental outcomes. While specific stability data under various conditions is not extensively published, a consensus on optimal storage conditions can be drawn from supplier recommendations. The primary factors influencing its stability are temperature, moisture, and light.

Storage Condition	Temperature	Duration	Form	Source
Short-term	2-8°C	Up to 2 weeks (in DMSO)	Solution	[1]
Long-term	-20°C	Up to 2 years	Powder	[1]
Long-term	-80°C	Up to 6 months (in DMSO)	Solution	[1]

It is consistently recommended to protect the compound from light and moisture. For long-term storage, it is advisable to aliquot the compound to avoid repeated freeze-thaw cycles.

Degradation Pathways

The primary degradation pathway for **Ethyl 2-(trifluoromethyl)nicotinate** is hydrolysis of the ethyl ester to form 2-(trifluoromethyl)nicotinic acid. This reaction can be catalyzed by both acidic and basic conditions. Therefore, it is crucial to avoid contact with strong acids, bases, and aqueous environments to maintain the integrity of the ester.

Experimental Protocols

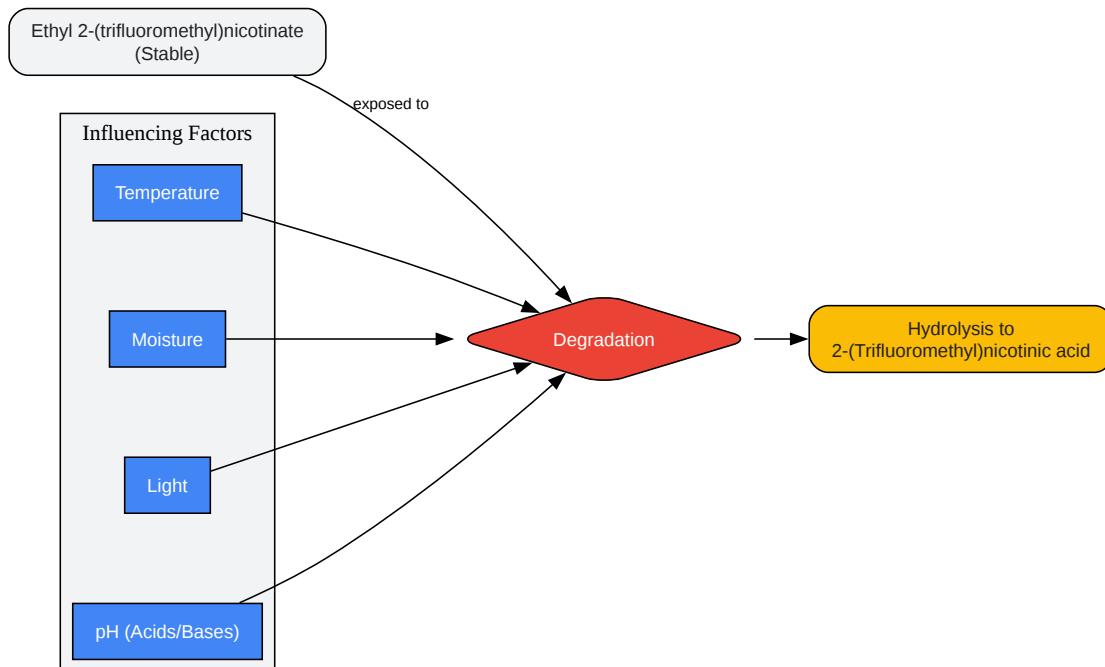
Detailed experimental protocols for formal stability studies of **Ethyl 2-(trifluoromethyl)nicotinate** are not readily available in the public domain. However, a standard approach to assessing the stability of a compound like this would involve the following:

Protocol: Isothermal Stability Study

- Sample Preparation: Accurately weigh samples of **Ethyl 2-(trifluoromethyl)nicotinate** into vials of a suitable inert material (e.g., amber glass).
- Stress Conditions: Store the vials at a range of temperatures (e.g., 4°C, 25°C, 40°C) and relative humidity levels (e.g., ambient, 75% RH). Protect a subset of samples from light at each condition.
- Time Points: Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, 6, 12 months).
- Analysis: Analyze the purity of the samples at each time point using a validated stability-indicating High-Performance Liquid Chromatography (HPLC) method. The mobile phase and column selection should be optimized to resolve the parent compound from any potential degradants.
- Data Evaluation: Quantify the amount of **Ethyl 2-(trifluoromethyl)nicotinate** remaining and identify and quantify any degradation products. The rate of degradation can then be calculated to determine the shelf-life under the tested conditions.

Factors Influencing Stability

The following diagram illustrates the key factors that can impact the stability of **Ethyl 2-(trifluoromethyl)nicotinate**.

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Caption: Factors affecting the stability of **Ethyl 2-(trifluoromethyl)nicotinate**.

Handling and Safety

When handling **Ethyl 2-(trifluoromethyl)nicotinate**, it is important to use appropriate personal protective equipment, including gloves and safety glasses. Work should be conducted in a well-ventilated area. In case of contact with eyes or skin, rinse immediately with plenty of water. For detailed safety information, refer to the product's Material Safety Data Sheet (MSDS).

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References

- 1. Ethyl 2-(Trifluoromethyl)nicotinate | CymitQuimica [cymitquimica.com]
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